

# physical and chemical properties of 2-Amidinothiophene hydrochloride

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## Compound of Interest

Compound Name: 2-Amidinothiophene hydrochloride

Cat. No.: B1333689

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## An In-depth Technical Guide to 2-Amidinothiophene Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Amidinothiophene hydrochloride**, systematically known as thiophene-2-carboximidamide hydrochloride, is a heterocyclic compound of growing interest in medicinal chemistry. Its structural motif, featuring a thiophene ring coupled with an amidinium group, positions it as a versatile scaffold for the design of pharmacologically active agents. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, analytical methodologies, and known biological activities of **2-Amidinothiophene hydrochloride**, with a focus on its role as a neuronal nitric oxide synthase (nNOS) inhibitor.

### Physical and Chemical Properties

Quantitative physical and chemical data for **2-Amidinothiophene hydrochloride** are summarized in Table 1. While experimental data for some properties are limited, predicted values from computational models are provided where available.

Table 1: Physical and Chemical Properties of **2-Amidinothiophene Hydrochloride**

Property	Value	Source/Notes
IUPAC Name	thiophene-2-carboximidamide hydrochloride	
Synonyms	2-Amidinothiophene hydrochloride, 2-Thenamidine hydrochloride	
CAS Number	54610-70-7	
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub> S	
Molecular Weight	162.64 g/mol	[1]
Appearance	Off-white to white crystalline solid	[1]
Melting Point	172-175 °C	[1]
Boiling Point	220.8 °C at 760 mmHg (Predicted)	[1]
Solubility	No experimental data available. Expected to be soluble in polar solvents like water and methanol due to its salt nature.	
pKa	No experimental data available. The amidinium group is strongly basic, with a predicted pKa > 10.	
Stability	Stable under normal storage conditions.	[1]
XLogP3	2.634 (Predicted for the free base)	[1]

## Experimental Protocols

## Synthesis via the Pinner Reaction

A common and effective method for the synthesis of amidine hydrochlorides from nitriles is the Pinner reaction.<sup>[2][3][4][5][6][7]</sup> The following is a generalized protocol for the synthesis of **2-Amidinothiophene hydrochloride** from thiophene-2-carbonitrile.

Reaction Scheme:

Materials:

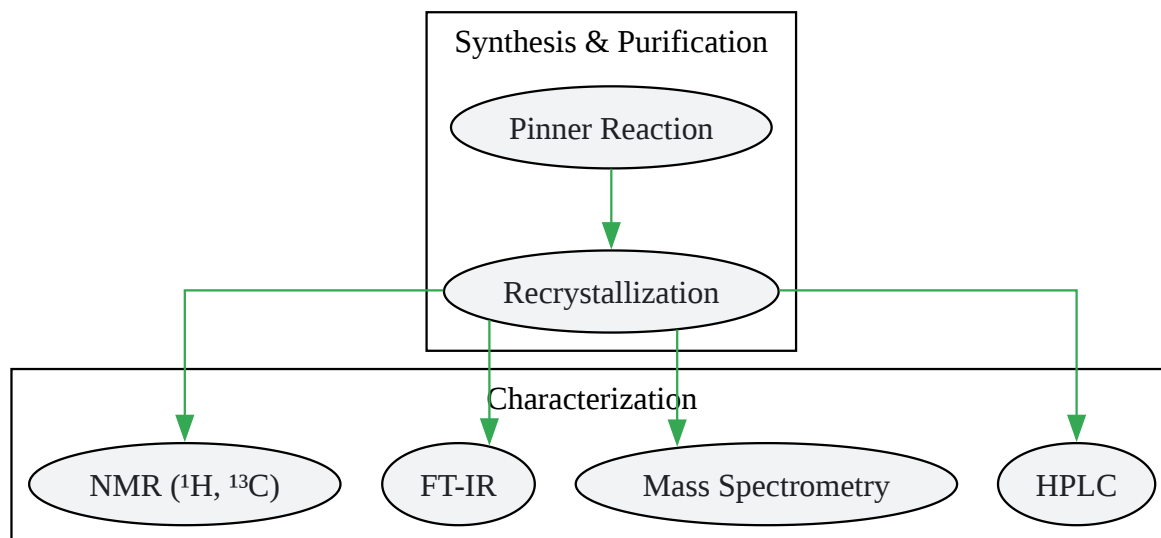
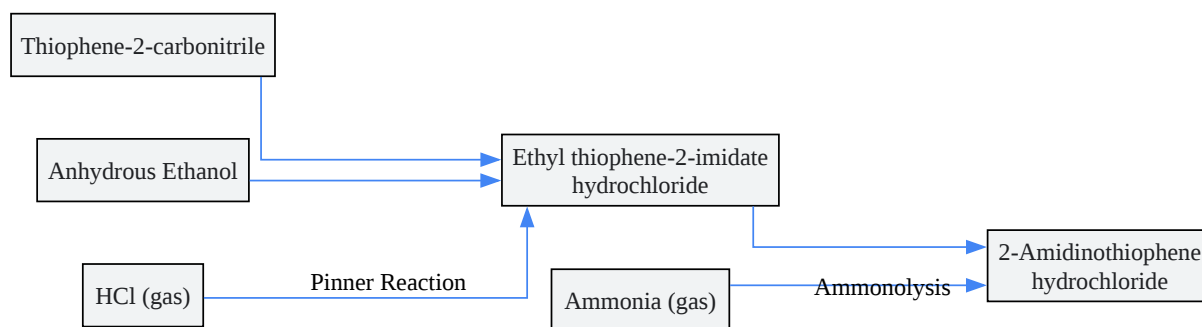
- Thiophene-2-carbonitrile
- Anhydrous ethanol
- Anhydrous diethyl ether
- Hydrogen chloride gas
- Ammonia gas

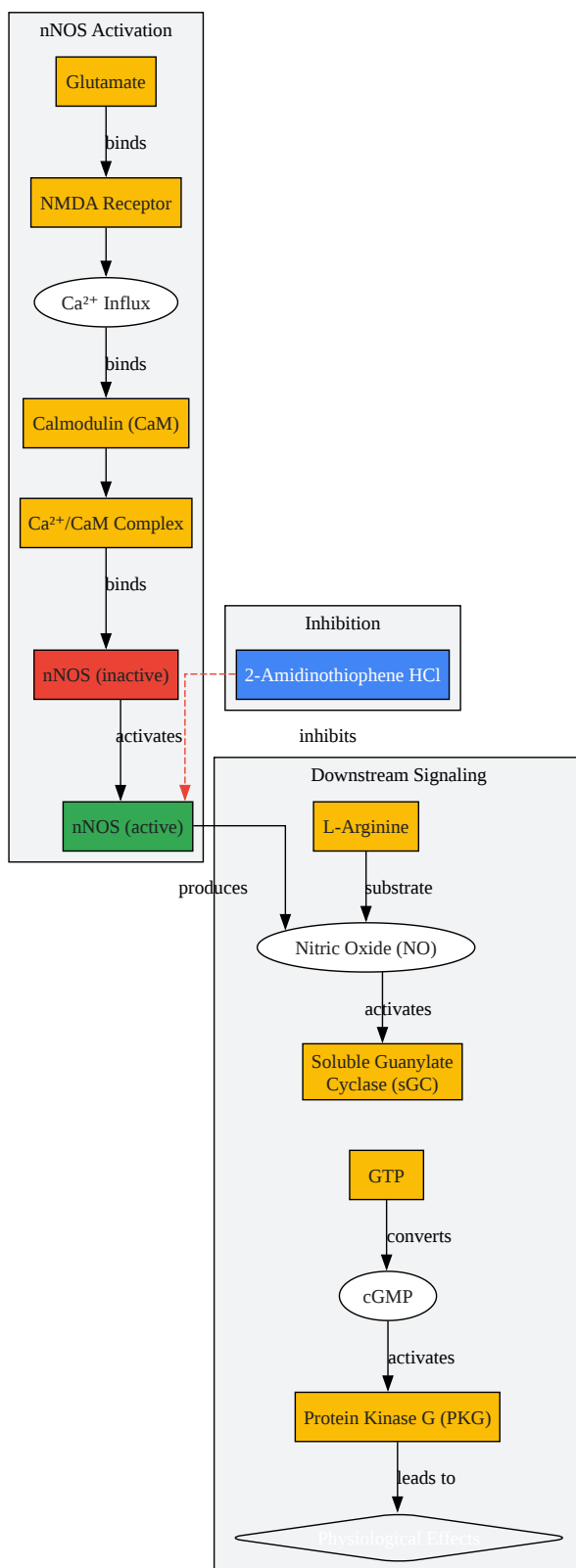
Procedure:

- **Formation of the Imidate Hydrochloride (Pinner Salt):** A solution of thiophene-2-carbonitrile in anhydrous ethanol is cooled in an ice bath. Anhydrous hydrogen chloride gas is bubbled through the solution until saturation. The reaction mixture is then allowed to stand at a low temperature (e.g., 0-5 °C) for several hours to allow for the precipitation of the ethyl thiophene-2-imidate hydrochloride (Pinner salt). The precipitate is collected by filtration, washed with cold anhydrous diethyl ether, and dried under vacuum.
- **Ammonolysis to the Amidine Hydrochloride:** The dried Pinner salt is suspended in anhydrous ethanol. The suspension is cooled in an ice bath and saturated with anhydrous ammonia gas. The reaction mixture is stirred at room temperature for several hours. The resulting precipitate of **2-Amidinothiophene hydrochloride** is collected by filtration, washed with cold anhydrous ethanol and then diethyl ether, and dried under vacuum.

Purification:

The crude **2-Amidinothiophene hydrochloride** can be purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.





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## References

- 1. hplc.eu [hplc.eu]
- 2. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 3. Neuronal nitric oxide synthase: structure, subcellular localization, regulation, and clinical implications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. Pinner Reaction [organic-chemistry.org]
- 6. researchgate.net [researchgate.net]
- 7. Pinner reaction - Wikipedia [en.wikipedia.org]
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